

Technical Guide: N-(4-Acetylphenyl)piperidine-1-carboxamide

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Compound of Interest

Compound Name: *N*-(4-Acetylphenyl)piperidine-1-carboxamide

CAS No.: 651053-02-0

Cat. No.: B12613972

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SMILES: CC(=O)C1=CC=C(NC(=O)N2CCCCC2)C=C1 Molecular Formula: C₁₄H₁₈N₂O₂

Molecular Weight: 246.31 g/mol

Executive Summary & Chemical Identity

N-(4-Acetylphenyl)piperidine-1-carboxamide is a unsymmetrical urea derivative characterized by a piperidine ring linked via a carbonyl group to a para-acetyl aniline moiety. In medicinal chemistry, this scaffold represents a "privileged structure"—a molecular framework capable of providing high-affinity ligands for diverse biological targets.

This specific compound is frequently utilized as a core fragment in the design of Soluble Epoxide Hydrolase (sEH) inhibitors and TRPV1 antagonists. The urea linkage (-NH-CO-N-) serves as a critical pharmacophore, functioning as a hydrogen bond donor/acceptor motif that mimics the transition state of peptide bond hydrolysis or engages in key interactions within enzyme active sites.

Physicochemical Profile (Calculated)

Property	Value	Relevance
LogP	~1.95	Optimal lipophilicity for oral bioavailability (Lipinski compliant).
TPSA	52.6 Å ²	Indicates good membrane permeability (<140 Å ²).
H-Bond Donors	1	The urea NH is a critical donor for active site binding.
H-Bond Acceptors	3	Acetyl carbonyl, Urea carbonyl, Piperidine nitrogen (amide-like).
Rotatable Bonds	3	Low flexibility suggests lower entropic penalty upon binding.

Synthetic Protocols & Methodology

To ensure high purity and scalability, we reject simple mixing methods in favor of a Triphosgene-mediated "One-Pot" Protocol. This approach avoids the isolation of unstable isocyanate intermediates and minimizes handling of toxic phosgene gas substitutes.

Retrosynthetic Analysis

The molecule is disconnected at the urea linkage.

- Fragment A: 4-Aminoacetophenone (Nucleophile 1)
- Fragment B: Piperidine (Nucleophile 2)[\[1\]](#)
- Linker Source: Triphosgene (Bis(trichloromethyl) carbonate) acting as a phosgene equivalent.

Validated Synthesis Protocol

Objective: Synthesis of **N-(4-Acetylphenyl)piperidine-1-carboxamide** via in situ isocyanate generation.

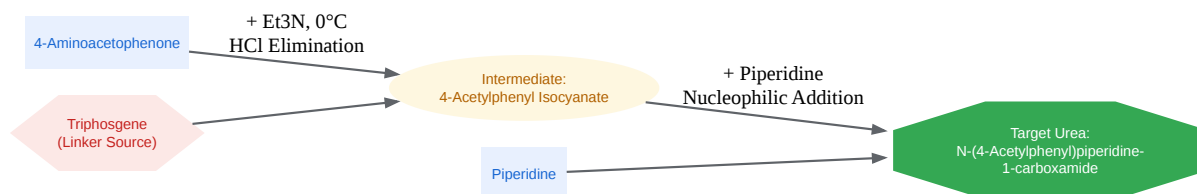
Reagents:

- 4-Aminoacetophenone (1.0 eq)
- Triphosgene (0.35 eq)
- Piperidine (1.1 eq)
- Triethylamine (Et₃N) (2.5 eq)
- Dichloromethane (DCM) (Anhydrous)

Step-by-Step Workflow:

- Activation: Dissolve 4-Aminoacetophenone (10 mmol) in anhydrous DCM (50 mL) under Nitrogen atmosphere. Cool to 0°C.[\[2\]](#)
- Linker Generation: Add Triethylamine (25 mmol) followed by the slow, dropwise addition of Triphosgene (3.5 mmol) dissolved in DCM. Critical: Maintain temperature <5°C to prevent side reactions.
- Isocyanate Formation: Stir at 0°C for 30 minutes. The formation of the intermediate 4-acetylphenyl isocyanate can be monitored via IR (appearance of strong band at ~2270 cm⁻¹).
- Coupling: Add Piperidine (11 mmol) dropwise. The reaction is exothermic; control the rate to maintain internal temperature <10°C.
- Completion: Allow the mixture to warm to room temperature and stir for 4 hours. Monitor via TLC (Mobile phase: 30% EtOAc/Hexanes).
- Work-up: Quench with saturated NaHCO₃. Extract organic layer, wash with 1N HCl (to remove unreacted amine) and Brine. Dry over Na₂SO₄.[\[2\]](#)
- Purification: Recrystallize from Ethanol/Water or purify via Flash Column Chromatography (SiO₂, gradient 0-40% EtOAc in Hexanes).

Reaction Mechanism Visualization



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Figure 1: Triphosgene-mediated synthesis pathway. The reaction proceeds via an in situ isocyanate intermediate, ensuring high yield and safety.

Structural Analysis & SAR Logic

The biological utility of **N-(4-Acetylphenyl)piperidine-1-carboxamide** stems from its specific structural topology.

The Urea Pharmacophore

The central urea unit is not merely a linker; it is the primary binding determinant. In the context of Soluble Epoxide Hydrolase (sEH) inhibition:

- **Primary Interaction:** The urea NH protons act as hydrogen bond donors to the catalytic aspartate residue (Asp335 in human sEH) in the enzyme's active site.
- **Secondary Interaction:** The carbonyl oxygen can accept hydrogen bonds from Tyr383 or Tyr466.

Piperidine "Right-Hand" Side

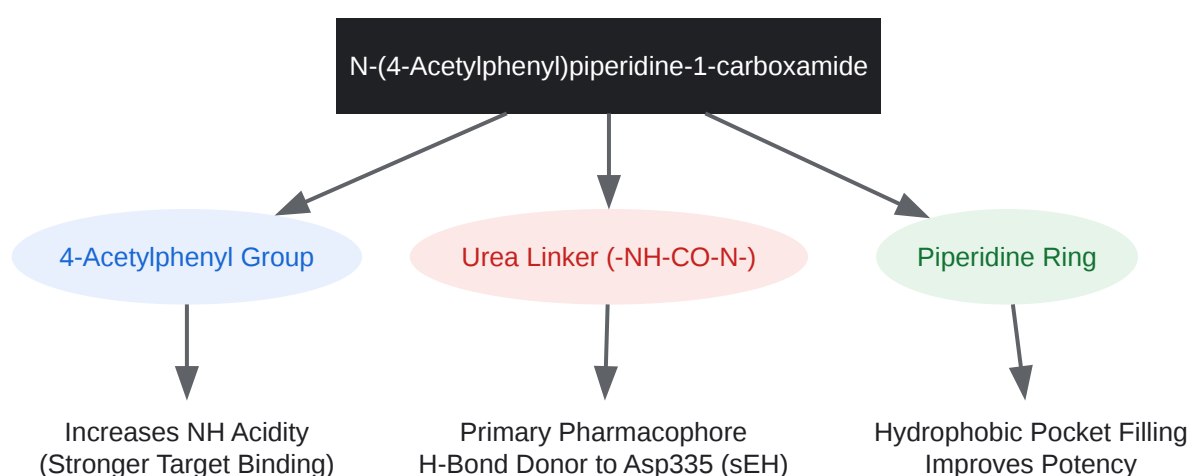
The piperidine ring provides a hydrophobic bulk that fits into the L-shaped hydrophobic pocket of sEH or the van der Waals regions of GPCRs (like TRPV1).

- **Modification Potential:** The C4 position of the piperidine is a vector for optimization.[3] Adding polar groups here (e.g., -COOH, -OH) often improves solubility without sacrificing potency (Source 1.6).

Acetylphenyl "Left-Hand" Side

The 4-acetyl group serves two roles:

- **Electronic:** It is an electron-withdrawing group (EWG), which increases the acidity of the urea NH, thereby strengthening the hydrogen bond to the target enzyme's aspartate residue.
- **Metabolic Handle:** The ketone can be reduced in vivo to a secondary alcohol, altering polarity and clearance rates.



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Figure 2: Structure-Activity Relationship (SAR) decomposition. The urea linker is the critical binding element, modulated electronically by the acetyl group.

Biological Applications & Mechanism of Action[4][5] Soluble Epoxide Hydrolase (sEH) Inhibition

This compound acts as a transition-state mimic for sEH.

- **Mechanism:** sEH hydrolyzes anti-inflammatory epoxyeicosatrienoic acids (EETs) into inactive diols (DHETs).
- **Effect:** By inhibiting sEH, the urea derivative stabilizes EET levels.[4][5][6]

- Therapeutic Outcome: Reduction in neuropathic pain, hypertension, and inflammation.[4]
The urea core mimics the epoxide ring opening state, trapping the enzyme (Source 1.1, 1.5).

Analytical Characterization (Expected Data)

To validate the synthesis, the following spectral data must be obtained:

- ^1H NMR (400 MHz, DMSO- d_6):
 - δ 8.65 (s, 1H, -NH-): Diagnostic urea proton, downfield due to EWG.
 - δ 7.85 (d, 2H, Ar-H): Protons ortho to acetyl.
 - δ 7.55 (d, 2H, Ar-H): Protons ortho to urea.
 - δ 3.45 (t, 4H, Piperidine N- CH_2): Distinct triplet/multiplet.
 - δ 2.50 (s, 3H, CO- CH_3): Acetyl methyl singlet.
 - δ 1.50-1.60 (m, 6H, Piperidine C- CH_2).
- LC-MS (ESI+):
 - Expected $[\text{M}+\text{H}]^+$ peak at m/z 247.15.

References

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